

Technical Support Center: PPTN Mesylate Solubility & Handling Guide

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Compound of Interest

Compound Name: PPTN Mesylate

CAS No.: 1160271-31-7

Cat. No.: B610177

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Product: **PPTN Mesylate** (High-affinity P2Y14 antagonist) Classification: Quinazoline derivative / GPCR Antagonist Support Tier: Level 3 (Senior Application Scientist)[1]

Executive Summary & Compound Profile

User Advisory: You are likely working with a custom or specific salt form (Mesylate) of the standard P2Y14 antagonist, PPTN (often supplied as Hydrochloride). While Mesylate salts are engineered to improve solubility compared to free bases, the core pharmacophore of PPTN is a highly hydrophobic quinazoline scaffold.

The Golden Rule: Treat **PPTN Mesylate** as a hydrophobic compound. It will dissolve readily in organic solvents (DMSO) but will precipitate immediately if introduced directly into aqueous buffers (PBS, media) without a stabilizing intermediate or co-solvent system.[1]

Physicochemical Reference Data (Based on Pharmacophore)

Parameter	Value / Characteristic	Notes
Primary Solvent	DMSO (Dimethyl Sulfoxide)	Solubility > 50 mg/mL (approx. 100 mM)
Secondary Solvent	Ethanol	Moderate (~10-20 mg/mL).[1] Less stable than DMSO.
Aqueous Solubility	Negligible (< 0.1 mg/mL)	Do not attempt to dissolve powder directly in water/PBS. [1]
Molecular Weight	Check your CoA	PPTN HCl is ~512 g/mol .[1] PPTN Mesylate will be approx. 571.6 g/mol .[1]
Storage (Stock)	-20°C or -80°C	Store in DMSO. Avoid repeated freeze-thaw cycles. [1]

Troubleshooting Guides (Q&A Format)

Issue 1: "My compound precipitates immediately when I add the DMSO stock to my cell culture media."

Diagnosis: This is "Solvent Shock." You are likely adding a high-concentration DMSO stock (e.g., 100 mM) directly into a static volume of aqueous media. The local concentration of PPTN exceeds its solubility limit before it can disperse, causing irreversible aggregation.

Solution: The "Step-Down" Dilution Protocol Do not jump from 100% DMSO to 0.1% DMSO in one step for high concentrations.

- Prepare an Intermediate Stock: Dilute your primary stock (e.g., 10 mM) 10-fold into a compatible solvent or a 1:1 mix of DMSO:PBS if the concentration allows, or simply use a lower concentration DMSO stock.
- Agitation is Key: Never add the drug to a static tube. Vortex the media while slowly piping the drug solution into the vortex vortex.

- Warm the Media: Cold media decreases kinetic solubility. Ensure your media is at 37°C before adding the drug.

Issue 2: "I need to dose mice/rats. Can I just use 5% DMSO in Saline?"

Diagnosis: Unlikely to succeed. For hydrophobic quinazolines like PPTN, a simple DMSO/Saline mixture often leads to precipitation in the syringe or the peritoneal cavity, leading to poor bioavailability and inconsistent data.

Solution: The "Universal" Hydrophobic Vehicle Use a co-solvent system to encapsulate the drug.

- Recommended Formulation:
 - 10% DMSO (Solubilizer)[1][2][3]
 - 40% PEG300 or PEG400 (Stabilizer)[1]
 - 5% Tween 80 (Surfactant/Emulsifier)[1][2]
 - 45% Saline (Diluent)[1][2]
- Mixing Order (Critical):
 - Dissolve **PPTN Mesylate** powder completely in DMSO.
 - Add PEG300 and vortex until clear.
 - Add Tween 80 and vortex.
 - Add Salinelast in small aliquots, vortexing continuously.

Issue 3: "The powder is sticking to the weigh boat or looks static-charged."

Diagnosis: PPTN salts can be hygroscopic and electrostatic.

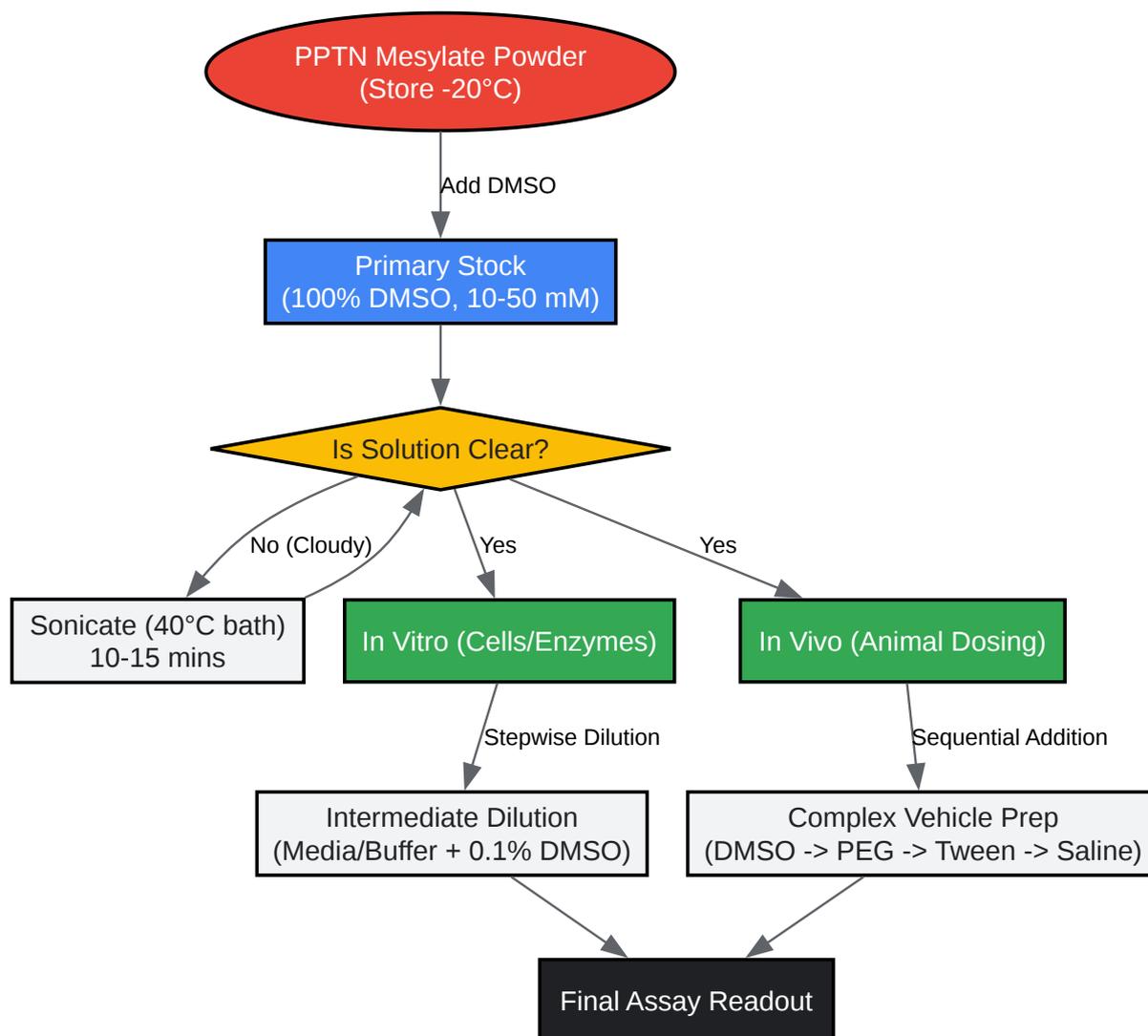
Solution:

- Do not weigh small amounts (< 1 mg) directly.^[1]
- Instead, add a calculated volume of DMSO directly to the manufacturer's vial to create a "Master Stock" (e.g., 10 mM or 50 mM).
- Calculate the volume based on the specific mass listed on the vial label (or Certificate of Analysis), rather than re-weighing.

Visual Workflows

Figure 1: Optimal Solvation & Dilution Workflow

This flowchart illustrates the correct path from powder to assay, preventing common "crash-out" events.



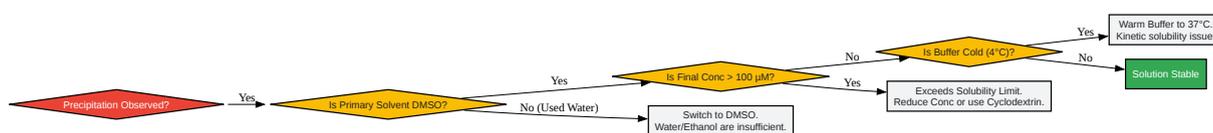
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Caption: Step-by-step solvation logic. Note the requirement for sonication if cloudiness persists and the divergence between in vitro (media dilution) and in vivo (complex vehicle) preparation.

[1]

Figure 2: Troubleshooting Logic Tree (Precipitation)

Use this decision tree if you observe precipitation during your experiment.



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Caption: Diagnostic logic for identifying the root cause of PPTN precipitation events.

Scientific Validation & Mechanisms

Why does PPTN precipitate?

PPTN is a competitive antagonist with a rigid chemical structure comprising a quinazoline core and phenyl rings [1, 5]. This structure provides high affinity for the P2Y14 receptor ($K_b = 434 \mu\text{M}$) [2], but the lack of polar "handles" makes it thermodynamically unfavorable in water. The Mesylate counter-ion aids in initial dissolution but dissociates in high-volume aqueous buffers, leaving the hydrophobic parent molecule to aggregate.

Mechanism of Action Verification

To ensure your solubilized PPTN is active, you can validate it using a standard chemotaxis assay. PPTN should inhibit UDP-glucose-induced chemotaxis in HL-60 cells with an IC_{50} of approximately 1-4 nM [3, 4]. [1] If you do not see inhibition, the compound may have precipitated out of solution (lowering the effective concentration) or degraded due to improper storage (DMSO stocks should be kept anhydrous).

References

- Tocris Bioscience. PPTN hydrochloride Product Datasheet. [1] (Solubility Data: DMSO 100 mM). [1][4] [Link\[1\]](#)

- MedChemExpress.PPTN Hydrochloride: P2Y14 Receptor Antagonist.[1] (Protocol for In Vivo Formulation).[1] [Link](#)
- Barrett, M. O., et al. (2013).[4] "A Selective High-Affinity Antagonist of the P2Y14 Receptor Inhibits UDP-Glucose–Stimulated Chemotaxis of Human Neutrophils." [1][4][5][6] *Molecular Pharmacology*, 84(1), 41-49.[5] [Link](#)
- Cayman Chemical.PPTN (hydrochloride) Product Information.[Link](#)[1]
- National Institutes of Health (NIH).PubChem Compound Summary for PPTN.[Link](#)[1]

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Alicyclic Ring Size Variation of 4-Phenyl-2-naphthoic Acid Derivatives as P2Y14 Receptor Antagonists - PMC [pmc.ncbi.nlm.nih.gov]
- 4. rndsystems.com [rndsystems.com]
- 5. PPTN | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 6. A Selective High-Affinity Antagonist of the P2Y14 Receptor Inhibits UDP-Glucose–Stimulated Chemotaxis of Human Neutrophils - PMC [pmc.ncbi.nlm.nih.gov]
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